

# Best practices for long-term storage of GNX-865 compound

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## **Best Practices for Long-Term Storage of GNX-**865

**Application Note & Protocol** 

### Introduction

**GNX-865** is a novel, potent kinase inhibitor under investigation for therapeutic applications. As a crystalline solid, the stability and integrity of **GNX-865** are critical for ensuring accurate and reproducible results in research and development. This document provides detailed guidelines and protocols for the optimal long-term storage, handling, and stability assessment of the **GNX-865** compound. Adherence to these best practices will minimize degradation and preserve the compound's purity and biological activity.

Based on initial characterization, **GNX-865** is a white to off-white crystalline solid that is highly sensitive to light, moderately hygroscopic, and susceptible to degradation at elevated temperatures. Therefore, stringent control of storage conditions is mandatory.

## **Physicochemical Properties of GNX-865**

A summary of the key physicochemical properties of **GNX-865** is presented below.



| Property          | Value   |
|-------------------|---|
| Molecular Formula | C22H25N5O4  |
| Molecular Weight  | 423.47 g/mol  |
| Physical Form     | Crystalline Solid   |
| Appearance        | White to off-white powder   |
| Melting Point     | 188 - 192 °C  |
| Solubility        | Soluble in DMSO (>25 mg/mL), Ethanol (5-10 mg/mL). Sparingly soluble in water (<0.1 mg/mL). |
| Sensitivities     | Light-sensitive (photodegradation), moderately hygroscopic, temperature-sensitive.          |

## **Recommended Storage Conditions**

To ensure the long-term stability of **GNX-865**, the following storage conditions are recommended. These conditions are based on guidelines from the International Council for Harmonisation (ICH) for stability testing.[1][2]

| Storage<br>Duration        | Temperature                          | Relative<br>Humidity (RH) | Light<br>Condition   | Recommended<br>Container                               |
|----------------------------|--------------------------------------|---------------------------|----------------------|--|
| Long-Term (> 6<br>months)  | -20°C ± 5°C                          | As low as possible        | Protected from light | Amber glass vial,<br>tightly sealed,<br>with desiccant |
| Intermediate (3-6 months)  | 2-8°C                                | < 40% RH                  | Protected from light | Amber glass vial,<br>tightly sealed,<br>with desiccant |
| Short-Term (< 3<br>months) | 15-25°C<br>(Controlled<br>Room Temp) | < 60% RH                  | Protected from light | Amber glass vial,<br>tightly sealed                    |



## **Handling Procedures**

Proper handling is crucial to prevent contamination and degradation of GNX-865.

- Dispensing: All handling of the solid compound should be performed in a controlled environment, such as a glove box with low humidity or a dedicated cleanroom.[3] Use of a low-humidity environment (less than 40% RH) is recommended to prevent moisture absorption.[4]
- Light Protection: **GNX-865** is photosensitive and must be protected from light at all times.[5] [6] Use amber-colored vials or wrap containers in aluminum foil.[5][6] All handling and preparation of solutions should be done under low-light conditions, preferably using brown or red colored light with wavelengths above 500 nm.[5][6]
- Hygroscopicity: The compound is moderately hygroscopic.[7] Vials should be brought to
  room temperature in a desiccator before opening to prevent condensation. Once opened, the
  container should be sealed promptly. For long-term storage, the use of desiccants within
  secondary containment is advised.[4]
- Solution Preparation: For creating stock solutions, use anhydrous grade solvents. It is
  recommended to prepare fresh solutions for experiments. If storage of stock solutions is
  necessary, they should be aliquoted into single-use volumes in tightly sealed vials and stored
  at -20°C or -80°C.

## Experimental Protocols Protocol: Stability Assessment of GNX-865 Solid Form

This protocol outlines a forced degradation study to determine the intrinsic stability of **GNX-865** and identify potential degradation pathways.[8]

Objective: To evaluate the stability of solid **GNX-865** under various stress conditions (heat, humidity, light).

#### Materials:

• GNX-865 crystalline solid



- Calibrated stability chambers
- · Amber glass vials with airtight seals
- HPLC system with a validated stability-indicating method
- Desiccator

#### Methodology:

- Accurately weigh 5-10 mg of GNX-865 into separate, labeled amber glass vials for each condition and time point.
- Expose the samples to the stress conditions as outlined in the table below. Include a control sample stored under long-term recommended conditions (-20°C, dark, desiccated).
- At each specified time point (e.g., 0, 1, 2, 4, and 8 weeks), remove one vial from each condition.
- Allow the vial to equilibrate to room temperature in a desiccator before opening.
- Prepare a solution of known concentration (e.g., 1 mg/mL in DMSO) and analyze immediately by a validated stability-indicating HPLC method to determine purity and detect any degradation products.
- Record the percentage of remaining GNX-865 and the peak area of any impurities.

#### Forced Degradation Conditions:

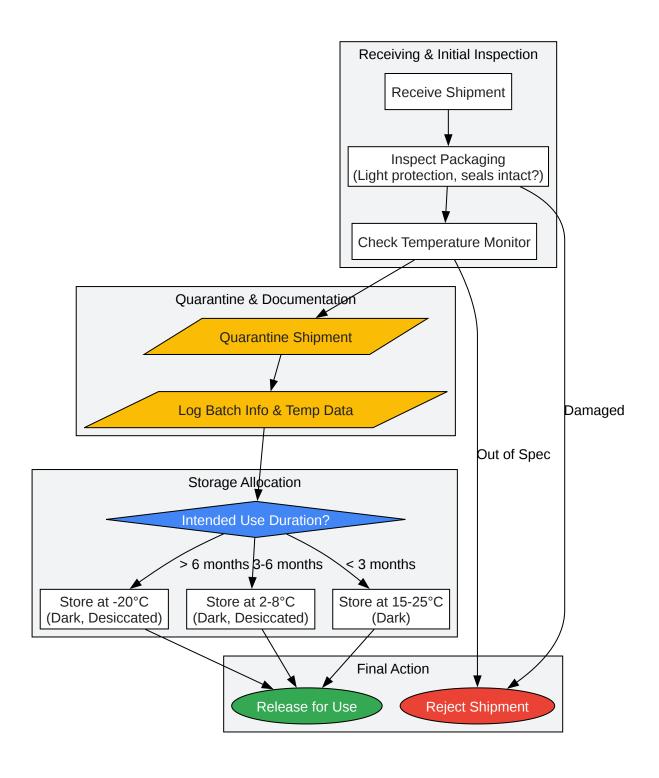
| Condition       | Temperature | Relative Humidity<br>(RH) | Light Exposure  |
|-----------------|-------------|---------------------------|---|
| Thermal Stress  | 60°C        | Ambient                   | Dark  |
| Humidity Stress | 25°C        | 90% ± 5%                  | Dark  |
| Photostability  | 25°C        | Ambient                   | ICH Q1B Option 2<br>(1.2 million lux hours<br>and 200 W·h/m²) |



## Visualization of Workflows and Pathways Workflow for Handling Newly Received GNX-865

The following diagram illustrates the decision-making process upon receipt of a new shipment of **GNX-865** to ensure its proper storage and integrity.





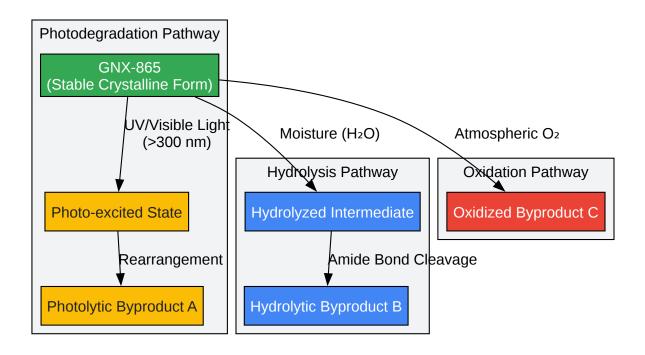
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Caption: Workflow for receiving and storing GNX-865.



### **Potential Degradation Pathways for GNX-865**

This diagram illustrates the primary chemical degradation pathways for **GNX-865** based on its known sensitivities.



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Caption: Potential degradation pathways for **GNX-865**.

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